

Comparative Characterization Guide: (4-Acetyl-2-fluorophenyl)boronic Acid Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (4-Acetyl-2-fluorophenyl)boronic acid

CAS No.: 1022154-78-4

Cat. No.: B1532630

[Get Quote](#)

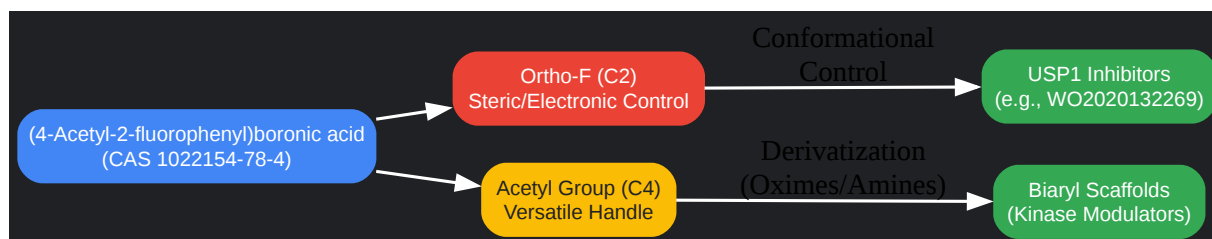
Executive Analysis: The Ortho-Fluoro Advantage

(4-Acetyl-2-fluorophenyl)boronic acid (CAS: 1022154-78-4) is a specialized organoboron building block that has gained prominence in the synthesis of ubiquitin-specific protease (USP) inhibitors and kinase modulators. Unlike its non-fluorinated analog (4-acetylphenylboronic acid), the introduction of a fluorine atom at the ortho position (C2) relative to the boron moiety introduces unique steric and electronic properties that critically influence both chemical reactivity and the pharmacological profile of the final drug candidate.

Strategic Value in Drug Design

- **Metabolic Stability:** The C-F bond blocks the metabolically vulnerable ortho-position, preventing oxidative metabolism (e.g., by P450 enzymes) on the phenyl ring.
- **Conformational Locking:** The ortho-fluorine induces a twisted biaryl conformation in Suzuki-Miyaura products due to steric repulsion with the adjacent ring, often improving selectivity for protein binding pockets.

- **Electronic Modulation:** The strong electronegativity of fluorine lowers the pKa of the boronic acid, potentially accelerating transmetallation in cross-coupling reactions, though this is often counterbalanced by steric hindrance.



[Click to download full resolution via product page](#)

Figure 1: Structural-Activity Relationship (SAR) mapping of the reagent's core features.

Comparative Reactivity Profile

The following table contrasts the target reagent with its primary alternatives to guide selection during retrosynthetic analysis.

Feature	(4-Acetyl-2-fluorophenyl)boronic acid	4-Acetylphenylboronic acid (Non-F)	(4-Acetyl-3-fluorophenyl)boronic acid
CAS	1022154-78-4	149104-90-5	1150114-77-2
Steric Hindrance	High (Ortho-F interferes with Pd coordination)	Low	Moderate
Transmetallation	Slower (Requires specialized ligands like XPhos)	Fast (Standard ligands suffice)	Moderate
Metabolic Liability	Low (Blocked C2 position)	High (C2/C6 open to oxidation)	Moderate (C2 still open)
Electronic Effect	Inductive Withdrawal (-I) at Boron center	Neutral	Inductive Withdrawal (-I)

Expert Insight: The ortho-fluorine atom creates significant steric bulk around the boron center. Standard protocols using $\text{Pd}(\text{PPh}_3)_4$ often result in sluggish conversion or homocoupling. High-activity catalyst systems utilizing bulky, electron-rich phosphine ligands (e.g., Buchwald ligands) are strongly recommended to facilitate the transmetallation step.

Experimental Protocol: High-Efficiency Suzuki Coupling

This protocol is adapted from high-yield syntheses of USP1 inhibitors (e.g., Patent WO2020132269), optimized for sterically hindered ortho-fluoro boronic acids.

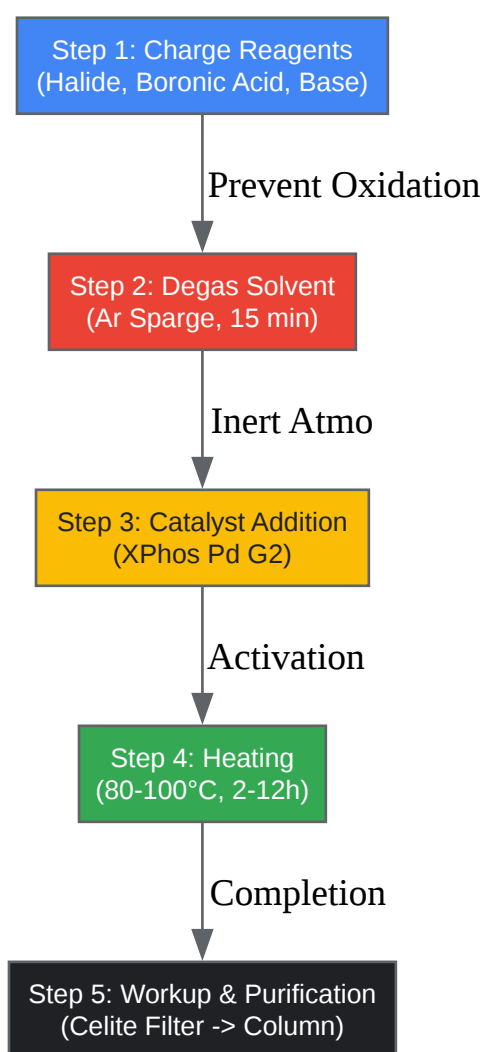
Reagents & System

- Substrate: Aryl Bromide/Chloride (1.0 equiv)
- Boronic Acid: **(4-Acetyl-2-fluorophenyl)boronic acid** (1.2 – 1.5 equiv)
- Catalyst: XPhos Pd G2 (2–5 mol%) or $\text{Pd}_2(\text{dba})_3$ + XPhos
- Base: K_3PO_4 (2.0 – 3.0 equiv)
- Solvent: 1,4-Dioxane : Water (4:1 ratio)

Step-by-Step Methodology

- Preparation: Charge a reaction vial with the aryl halide (1.0 equiv), boronic acid (1.5 equiv), and K_3PO_4 (3.0 equiv).
- Solvent Addition: Add the Dioxane/Water mixture (0.1 M concentration relative to halide).
- Degassing (Critical): Sparge the mixture with Argon or Nitrogen for 10–15 minutes. Note: Oxygen is the primary cause of catalyst deactivation and homocoupling byproducts.
- Catalyst Charge: Add XPhos Pd G2 (0.05 equiv) quickly under positive inert gas pressure. Seal the vial immediately.
- Reaction: Heat to 80–100 °C for 2–12 hours. Monitor by LC-MS.[\[1\]](#)

- Checkpoint: The 2-F boronic acid often runs slightly lower on TLC than the non-fluorinated analog due to polarity changes.
- Workup: Cool to RT. Filter through Celite. Dilute with EtOAc, wash with brine, dry over Na_2SO_4 , and concentrate.



[Click to download full resolution via product page](#)

Figure 2: Optimized workflow for sterically hindered Suzuki coupling.

Characterization Data Analysis

When analyzing derivatives of this boronic acid, the Fluorine-Hydrogen coupling (

) provides a self-validating spectral fingerprint. The following data compares the expected NMR shifts of a generic biaryl product derived from this scaffold versus its non-fluorinated counterpart.

Comparative NMR Table (Biaryl Product)

Signal Position	Non-Fluorinated Analog (H, ppm)	2-Fluoro Derivative (H, ppm)	Multiplicity & Coupling ()
Acetyl Methyl	~2.60 (s)	~2.65 (s)	Singlet (rarely splits)
H3 (Ortho to F)	~7.60 (d)	~7.50 - 7.60	dd (Hz)
H5 (Meta to F)	~7.60 (d)	~7.70 - 7.80	dd (Hz, Hz)
H6 (Para to F)	~8.00 (d)	~7.90 - 8.00	t/dd (Complex splitting)
F NMR	N/A	-110 to -120	Singlet (or multiplet if H-coupled)

Interpretation Guide

- The "Missing" Singlet: In the non-fluorinated 4-acetylphenyl system, the protons ortho to the acetyl group often appear as a clean doublet. In the 2-fluoro derivative, the proton at C3 (between F and Acetyl) is split by both the fluorine (large) and the meta-proton (small), creating a distinct doublet of doublets (dd) or a multiplet.
- C Splitting: The carbon attached to the fluorine (C2) will appear as a doublet with a massive coupling constant (

Hz). This is the definitive confirmation of the ortho-fluoro incorporation.

- Regioisomer Check: If the fluorine were at the 3-position (meta), the splitting pattern would change drastically, and the

F shift would typically move upfield (more negative).

References

- Patent Application: Substituted pyrazolopyrimidines and substituted purines and their use as ubiquitin-specific-processing protease 1 (USP1) inhibitors. WO2020132269A1. (2020).
- Reactivity Context: Ligand-free Pd Catalyzed Cross-coupling Reactions in Aqueous Hydrotropic Medium. Royal Society of Chemistry. (2011). (Provides comparative NMR data for 4-acetylbiphenyls).
- Boronic Acid Properties: Structure and properties of 2-fluorophenylboronic acid. PubChem CID 2734354.
- Catalyst Selection: Versatile Catalysts for the Suzuki Cross-Coupling of Arylboronic Acids. J. Am. Chem. Soc. 122, 4020-4028. (2000).[\[2\]](#)[\[3\]](#)[\[4\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [2. 92-69-3 | 4-Phenylphenol | Aryls | Ambeed.com](#) [ambeed.com]
- [3. Versatile Catalysts for the Suzuki Cross-Coupling of Arylboronic Acids with Aryl and Vinyl Halides and Triflates under Mild Conditions](#) [organic-chemistry.org]
- [4. 4-Acetylbiphenyl\(92-91-1\) 1H NMR spectrum](#) [chemicalbook.com]
- To cite this document: BenchChem. [Comparative Characterization Guide: (4-Acetyl-2-fluorophenyl)boronic Acid Derivatives]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1532630/docs#comparative-characterization-guide-4-acetyl-2-fluorophenyl-boronic-acid-derivatives\]](https://www.benchchem.com/product/b1532630/docs#comparative-characterization-guide-4-acetyl-2-fluorophenyl-boronic-acid-derivatives)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)